

Advanced Characterization and Biomedical Utility of ϵ -Poly-L-lysine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: ϵ -Poly-L-lysine Hydrochloride

Cat. No.: B1155827

[Get Quote](#)

Executive Summary

ϵ -Poly-L-lysine hydrochloride (ϵ -PL[1][2][3][4][5][6]·HCl) is a cationic, naturally occurring homopolymer produced primarily by *Streptomyces albus*. [7] Unlike standard poly-lysine synthesized via α -carbon peptide bonds, ϵ -PL is linked through the ϵ -amino group of L-lysine and the α -carboxyl group of the adjacent residue. [5][7] This unique isopeptide linkage confers exceptional thermal stability, pH resistance, and specific antimicrobial potency. [8] While historically recognized as a GRAS (Generally Recognized As Safe) food preservative, its utility has expanded rapidly into biomedical engineering, serving as a non-viral gene vector, a hydrogel crosslinker, and a drug delivery carrier.

Molecular Architecture and Synthesis

Chemical Structure

The defining feature of ϵ -PL is the "isopeptide" bond. In standard proteins (and α -poly-L-lysine), the polymer backbone is formed by

-amino and

-carboxyl groups, leaving the

-amino group as a charged side chain. In ϵ -PL, the backbone involves the

-amino group, leaving the

-amino group free.

- Monomer: L-Lysine[2][9]
- Linkage: Amide bond between
-COOH and
-NH₂.
- Degree of Polymerization (DP): Typically 25–35 residues.[5][6][10]
- Molecular Weight: Free base ~3,800–4,700 Da; Hydrochloride salt ~4,100–5,800 Da.
- Charge: Highly cationic at physiological pH (pI ~9.0).[5]

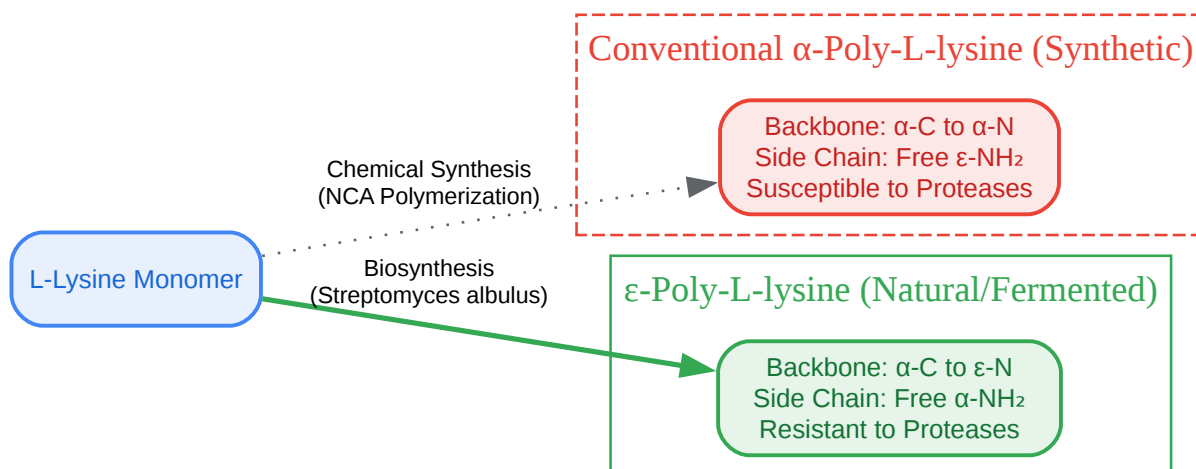
The hydrochloride form (ϵ -PL[1][2][4]·HCl) is the standard commercial preparation, where the free

-amino groups are protonated (

), enhancing water solubility and storage stability.

Structural Visualization

The following diagram contrasts the unique ϵ -linkage of this biopolymer against the conventional α -linkage found in proteins.



[Click to download full resolution via product page](#)

Figure 1: Structural divergence between synthetic α -poly-L-lysine and naturally fermented ϵ -poly-L-lysine.

Physicochemical Properties[1][2][6][8][11][12][13][14]

The hydrochloride salt form significantly alters the handling properties of the polymer, making it highly hygroscopic but extremely stable.

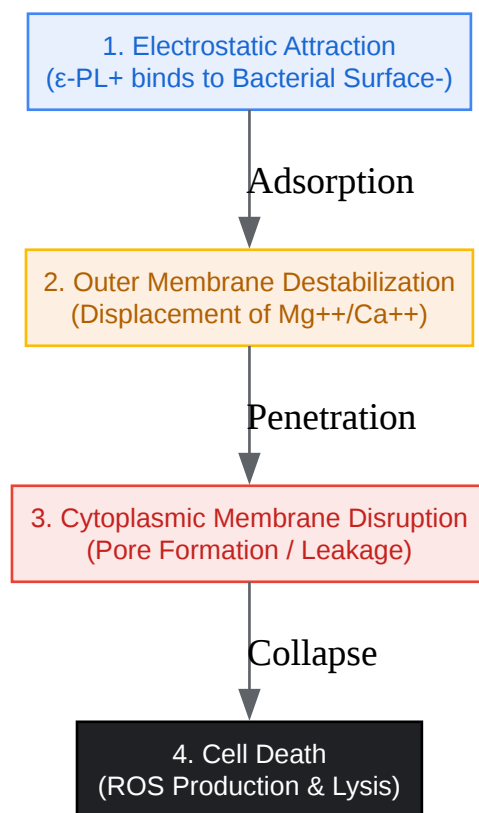
Property	Specification (ϵ -PL-HCl)	Impact on Application
Solubility	>100 g/L in water; Insol. in organic solvents	Ideal for aqueous drug formulations and hydrogels.
Thermal Stability	Stable at 120°C for >20 mins	Withstands autoclaving sterilization without degradation.
pH Stability	Stable across pH 2.0 – 9.0	Retains integrity in acidic stomach environments or basic buffers.
Isoelectric Point	~9.0	Positively charged at physiological pH (7.4), enabling DNA binding.
Hygroscopicity	High	Requires storage in desiccated, air-tight containers.
Biodegradability	High	Degrades into L-lysine (essential amino acid) in vivo; non-toxic.

Mechanism of Action: Antimicrobial & Membrane Interaction[3][5][15]

The antimicrobial efficacy of ϵ -PL[1][2][3][5][11][12][13]-HCl stems from its cationic charge density. It acts primarily as a membrane disruptor.

- **Electrostatic Adsorption:** The polycationic ϵ -PL binds to the negatively charged bacterial cell surface (Lipopolysaccharides in Gram-negatives; Teichoic acids in Gram-positives).
- **Displacement:** It displaces divalent cations (Mg^{2+} , Ca^{2+}) that stabilize the outer membrane.
- **Permeabilization:** The polymer integrates into the lipid bilayer, causing "carpet-like" disruption or pore formation.

- Oxidative Stress: Intracellular accumulation leads to reactive oxygen species (ROS) generation, damaging DNA and proteins.



[Click to download full resolution via product page](#)

Figure 2: Step-wise mechanism of bacterial inactivation by ε-Poly-L-lysine.

Biomedical Applications

While widely known as a food preservative (FDA GRAS), the technical properties of ε-PL[3][5][6][7][14]·HCl drive advanced biomedical research.

Drug & Gene Delivery

Due to its cationic nature, ε-PL condenses plasmid DNA and siRNA into nanoparticles (polyplexes) via electrostatic interaction. Unlike synthetic poly-L-lysine (α-PLL), ε-PL shows lower cytotoxicity and higher transfection efficiency in certain cell lines due to its biodegradable backbone.

Antimicrobial Hydrogels

ϵ -PL is used to crosslink polymers (like dextran or PEG) to form hydrogels.

- Mechanism: The free amino groups react with aldehyde or succinimidyl ester groups on the partner polymer.
- Utility: Wound dressings that inherently prevent infection without added antibiotics.

Endotoxin Removal

The polymer selectively binds lipid A (the toxic component of LPS). ϵ -PL-immobilized cellulose beads are used in apheresis columns to remove endotoxins from blood in sepsis treatment.

Experimental Protocols

Protocol A: Determination of Minimum Inhibitory Concentration (MIC)

Validates the antimicrobial potency of the raw material.

Materials:

- ϵ -PL·HCl powder.
- Mueller-Hinton Broth (MHB).
- Test Organism: E. coli (ATCC 25922) or S. aureus (ATCC 25923).
- 96-well microtiter plate.

Methodology:

- Stock Preparation: Dissolve ϵ -PL·HCl in sterile water to 10 mg/mL. Filter sterilize (0.22 μ m).
- Dilution: Prepare serial two-fold dilutions in MHB across the 96-well plate (Range: 1000 μ g/mL to 1.9 μ g/mL).

- Inoculation: Adjust bacterial culture to CFU/mL. Add 100 μ L to each well (Final volume 200 μ L; Final bacterial concentration CFU/mL).
- Controls: Include a Growth Control (Bacteria + Broth only) and Sterility Control (Broth only).
- Incubation: Incubate at 37°C for 18–24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity.
 - Target Specification: E. coli MIC should be ~10–50 μ g/mL.

Protocol B: Synthesis of ϵ -PL/PEG Antimicrobial Hydrogel

Demonstrates the crosslinking capability for tissue engineering.

Materials:

- ϵ -PL^{[1][2][3][4][5][6][7][9][15][16][11][13]}·HCl (25 wt% solution).
- 4-Arm PEG-Succinimidyl Glutarate (PEG-SG, MW 10k).
- Phosphate Buffered Saline (PBS), pH 7.4.

Methodology:

- Preparation: Dissolve 4-Arm PEG-SG in PBS to create a 10% (w/v) solution.
- Mixing: Rapidly mix the PEG solution with ϵ -PL solution in a 1:1 molar ratio (amine:ester).
- Gelation: The mixture will undergo sol-gel transition within 30–60 seconds at room temperature due to the rapid reaction between the NHS-ester (PEG) and the -amines (ϵ -PL).
- Validation: Invert the tube. If the gel does not flow, crosslinking is successful.

- Application: This hydrogel can be cast onto wound surfaces or used to encapsulate drugs.

Regulatory Status & Safety

- FDA Status: GRAS (Generally Recognized As Safe) for food use (GRN 000135).[14]
- Toxicity:
 - Acute oral toxicity (LD50) in rats: >5 g/kg.
 - Non-mutagenic (Ames test negative).
- Metabolism: Digested by physiological peptidases into L-lysine, which is absorbed as a nutrient.[7]

References

- FDA GRAS Notice Inventory. (2003). GRN No. 135: Epsilon-polylysine.[7][17] U.S. Food and Drug Administration.[4][6] [\[Link\]](#)
- Shima, S., et al. (1984). Antimicrobial action of epsilon-poly-L-lysine. The Journal of Antibiotics.[13] [\[Link\]](#)
- Hyldgaard, M., et al. (2014). The Antimicrobial Mechanism of Action of Epsilon-Poly-L-Lysine. Applied and Environmental Microbiology. [\[Link\]](#)
- Wang, L., et al. (2021).[18] Epsilon-poly-L-lysine: Recent Advances in Biomanufacturing and Applications. Frontiers in Bioengineering and Biotechnology. [\[Link\]](#)
- Miyazaki, T., et al. (2020). Poly-Epsilon-Lysine Hydrogels with Dynamic Crosslinking Facilitates Cell Proliferation. Polymers. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. CAS 28211-04-3: ε-Poly-L-lysine | CymitQuimica \[cymitquimica.com\]](https://www.cymitquimica.com)
- [3. pure.au.dk \[pure.au.dk\]](https://www.pure.au.dk)
- [4. Explain the difference between ε-Polylysine, ε-Polylysine hydrochloride, and α-Polylysine \[jnc-corp.co.jp\]](https://www.jnc-corp.co.jp)
- [5. The Antimicrobial Mechanism of Action of Epsilon-Poly-L-Lysine - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789)
- [6. About ε-Polylysine \(safety, structure, certification\) \[jnc-corp.co.jp\]](https://www.jnc-corp.co.jp)
- [7. chihonbio.com \[chihonbio.com\]](https://www.chihonbio.com)
- [8. marknature.com \[marknature.com\]](https://www.marknature.com)
- [9. A photopolymerized antimicrobial hydrogel coating derived from epsilon-poly-L-lysine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789)
- [10. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [11. journals.asm.org \[journals.asm.org\]](https://journals.asm.org/)
- [12. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [13. Antimicrobial action of epsilon-poly-L-lysine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789)
- [14. hugestonechina.wordpress.com \[hugestonechina.wordpress.com\]](https://www.hugestonechina.wordpress.com)
- [15. Epsilon-Polylysine | C₈H₁₈N₂O | CID 20719176 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Epsilon-Poly-L-Lysine)
- [16. Buy Online TRC - epsilon-Poly-L-lysine Hydrochloride \(Mn ~ 18,000 g/mol\) | LGC Standards \[lgcstandards.com\]](https://www.lgcstandards.com)
- [17. GRAS Notices \[hfpappexternal.fda.gov\]](https://www.hfpappexternal.fda.gov)
- [18. Frontiers | Epsilon-poly-L-lysine: Recent Advances in Biomanufacturing and Applications \[frontiersin.org\]](https://www.frontiersin.org)
- To cite this document: BenchChem. [Advanced Characterization and Biomedical Utility of ε-Poly-L-lysine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1155827/docs#advanced-characterization-and-biomedical-utility-of-poly-l-lysine-hydrochloride\]](https://www.benchchem.com/product/b1155827/docs#advanced-characterization-and-biomedical-utility-of-poly-l-lysine-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)